

Essential Safety and Handling Guidelines for Chiauranib

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Compound of Interest

Compound Name: *Chiauranib*

Cat. No.: *B1574309*

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Disclaimer: No specific Safety Data Sheet (SDS) for **Chiauranib** has been identified. The following guidance is based on the general principles for handling potent, investigational kinase inhibitors and cytotoxic compounds in a laboratory setting. Researchers must conduct a formal risk assessment for their specific procedures and adhere to all institutional and national safety regulations.

Chiauranib (also known as Ibcasertib or CS2164) is an orally active, potent multi-target kinase inhibitor with antineoplastic properties.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) As a potent compound with potential cytotoxic effects, it must be handled with stringent safety precautions to minimize occupational exposure.

Personal Protective Equipment (PPE)

Appropriate PPE is critical to prevent skin contact, inhalation, and ingestion. The following table summarizes the recommended PPE for various laboratory activities involving **Chiauranib**.

Activity	Required Personal Protective Equipment (PPE)
Handling Unopened Vials/Containers	- Standard laboratory coat- Safety glasses- Nitrile gloves
Weighing and Aliquoting (Solid Form)	- Disposable, solid-front lab coat or gown- Double nitrile gloves- Safety glasses with side shields or chemical splash goggles- N95 or higher-rated respirator (if not performed in a containment enclosure)
Solution Preparation and Dilution	- Disposable, solid-front lab coat or gown- Double nitrile gloves- Chemical splash goggles- Face shield (if there is a splash hazard)
In Vitro/In Vivo Administration	- Disposable, solid-front lab coat or gown- Double nitrile gloves- Safety glasses with side shields or goggles
Waste Disposal	- Disposable, solid-front lab coat or gown- Heavy-duty nitrile or neoprene gloves- Chemical splash goggles- Face shield (if splash hazard exists)

Note: All activities involving the handling of solid **Chiauranib** or the preparation of concentrated stock solutions should be performed within a certified chemical fume hood, biological safety cabinet, or a glove box to prevent inhalation of aerosols or fine powders.[\[7\]](#)

Operational and Disposal Plans

A clear, step-by-step approach to handling and disposal is essential for maintaining a safe laboratory environment.

Experimental Protocol: Safe Handling of Chiauranib

- Preparation and Designated Area:
 - Designate a specific area for handling **Chiauranib**.

- Line the work surface with plastic-backed absorbent paper to contain any potential spills.
[7]
- Ensure a spill kit and appropriate waste containers are readily accessible.
- Weighing the Compound:
 - Perform all weighing operations within a certified containment device (e.g., chemical fume hood or ventilated balance enclosure).
 - Use dedicated spatulas and weighing papers.
 - Tare the balance with the weighing vessel before adding the compound to minimize handling time.
 - Close the primary container immediately after removing the required amount.
- Solution Preparation:
 - Prepare stock solutions within a chemical fume hood.
 - Add the solvent to the solid compound slowly to avoid splashing. **Chiauranib** is soluble in DMSO.[4]
 - Ensure the container is securely capped before mixing or vortexing.
 - Clearly label the solution with the compound name, concentration, solvent, date, and hazard warning.
- Administration and Post-Handling:
 - When administering the compound in an experimental setting, wear appropriate PPE to prevent exposure.
 - After handling, remove the outer pair of gloves and dispose of them in the designated cytotoxic waste container.
 - Remove the remaining PPE and dispose of it accordingly.

- Wash hands and forearms thoroughly with soap and water.[\[7\]](#)

Disposal Plan

All waste generated from handling **Chiauranib** must be treated as hazardous cytotoxic waste.

- Solid Waste:

- This includes contaminated gloves, gowns, weighing papers, absorbent pads, and empty vials.
- Collect all solid waste in a dedicated, clearly labeled, leak-proof, and puncture-resistant container marked with a "Cytotoxic" or "Chemotherapeutic Waste" symbol.[\[8\]](#)

- Liquid Waste:

- Collect all liquid waste, including unused solutions and contaminated media, in a sealed, leak-proof container.
- The container should be clearly labeled as "Hazardous Cytotoxic Liquid Waste" and include the name of the compound.

- Sharps Waste:

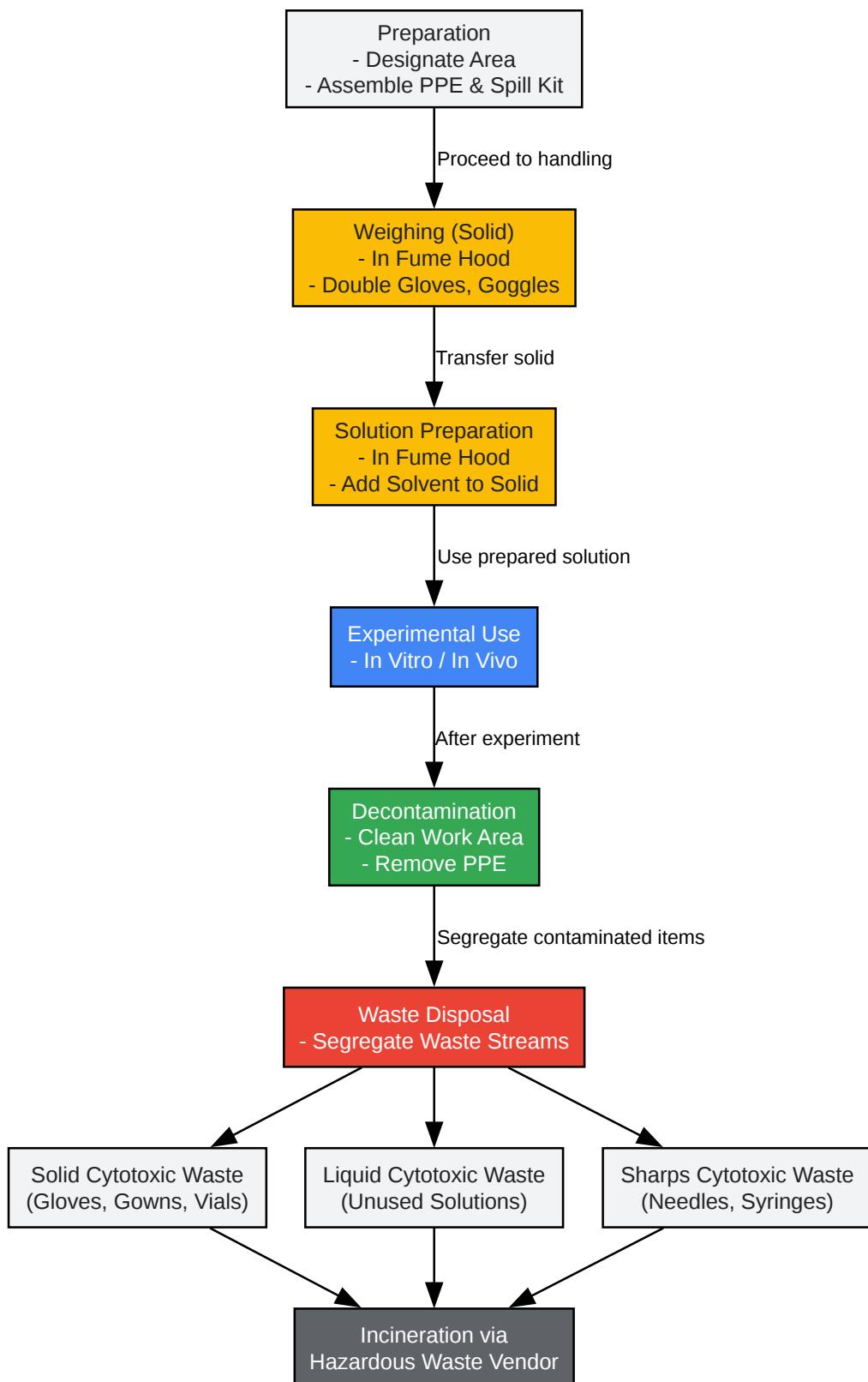
- Needles, syringes, and other contaminated sharps must be disposed of immediately into a designated sharps container for cytotoxic waste.[\[8\]](#)

- Final Disposal:

- All cytotoxic waste must be disposed of through an approved hazardous waste management service, typically via incineration.[\[8\]](#)[\[9\]](#) Do not mix with regular or biohazardous waste streams that may be autoclaved.[\[8\]](#)

Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling and disposal of **Chiauranib** in a laboratory setting.

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Caption: Workflow for Safe Handling and Disposal of **Chiauranib**.

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